

Safeguarding Your Laboratory: Proper Disposal Procedures for Carbomer 934

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Compound of Interest

Compound Name: **Carbomer 934**

Cat. No.: **B3427536**

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. The proper handling and disposal of chemicals like **Carbomer 934**, a high molecular weight polymer of acrylic acid, is a critical component of laboratory safety protocols. Adherence to these procedures minimizes risks to personnel and the environment.

Carbomer 934 is generally not classified as a hazardous waste under federal regulations; however, it is crucial to consult and comply with all applicable federal, state, and local environmental regulations for disposal. This guide provides essential, step-by-step information for the safe handling and disposal of **Carbomer 934**.

Ecotoxicity Data

While extensive ecotoxicity data for **Carbomer 934** is not widely available, the following quantitative data provides insight into its potential environmental impact.

Species	Test Type	Result	Exposure Time
Lepomis macrochirus (Bluegill sunfish)	LC50	=580 mg/L	96 hours
Water flea	EC50	=168 mg/L	96 hours
[1]			

Standard Operating Protocol: Carbomer 934 Disposal

This protocol outlines the necessary steps for the safe cleanup and disposal of **Carbomer 934**.

1. Personal Protective Equipment (PPE): Before beginning any cleanup or disposal procedures, ensure you are wearing the appropriate PPE to prevent skin and eye contact and inhalation of dust particles.[\[2\]](#)

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.[\[3\]](#)
- Respiratory Protection: In case of insufficient ventilation or the generation of dust, wear a suitable respiratory mask.[\[4\]](#)
- Lab Coat: To protect clothing and skin.

2. Small Spill Cleanup: For minor spills of solid **Carbomer 934**:

- Carefully sweep or use appropriate tools to place the spilled solid into a designated and clearly labeled waste disposal container.[\[5\]](#)[\[4\]](#)[\[6\]](#)
- Avoid generating dust during cleanup. Using a wet sweeping compound or a light water spray can help minimize airborne particles.[\[3\]](#)
- After removing the solid material, clean the contaminated surface by spreading water on it.[\[4\]](#)[\[6\]](#)
- Dispose of the cleaning materials and the collected **Carbomer 934** according to local and regional authority requirements.[\[4\]](#)[\[6\]](#)

3. Large Spill Cleanup: In the event of a larger spill:

- Evacuate personnel from the immediate area to a safe location.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)

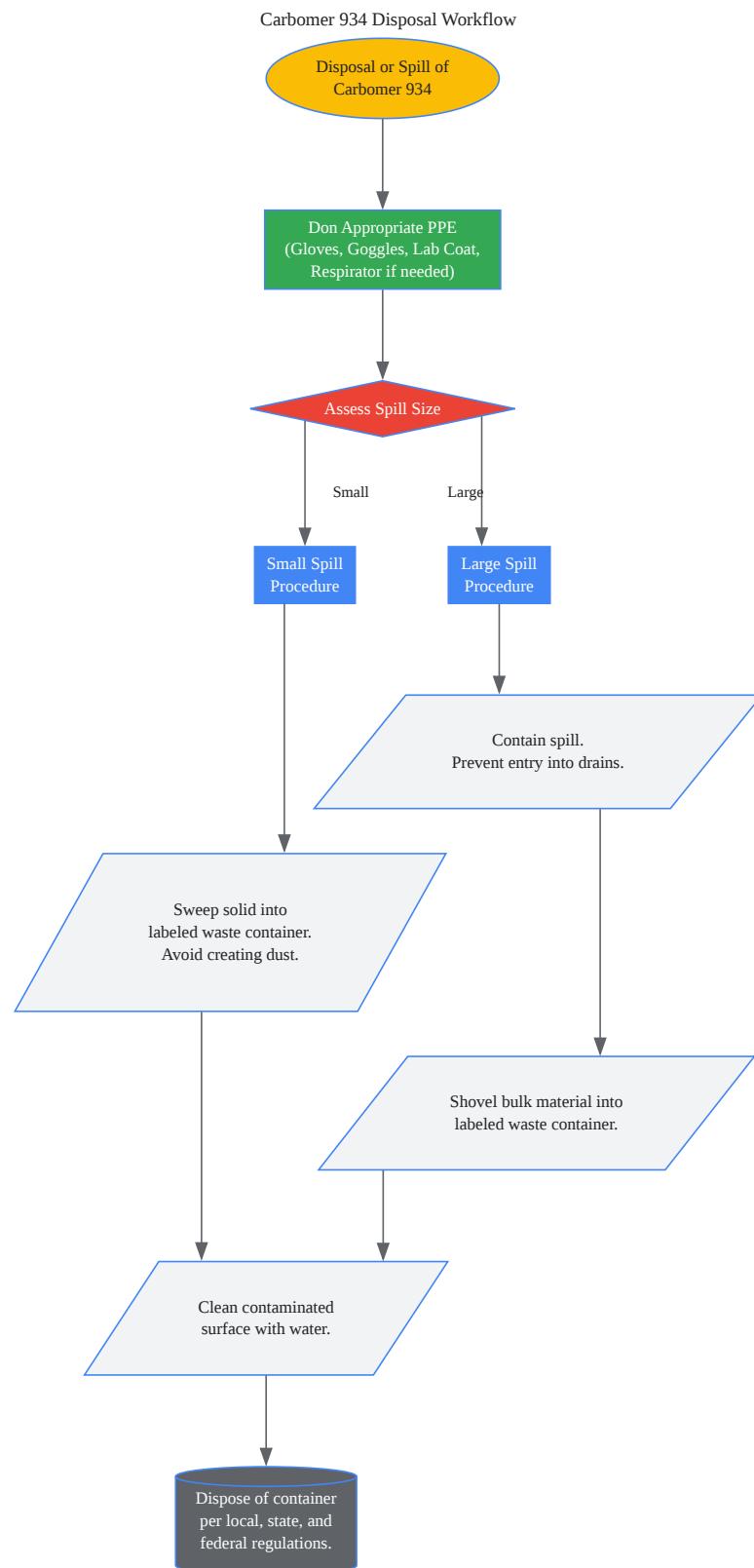
- Prevent the spilled material from entering sewers or waterways.[3][7]
- Use a shovel to transfer the bulk of the material into a suitable, labeled waste disposal container.[4][6]
- Alternatively, cover the spill with an inert, non-combustible absorbent material such as sand or earth, and then sweep or vacuum the material into the waste container.[5]
- Finish cleaning the area by spreading water on the contaminated surface.[4]

4. Final Disposal of Waste Container:

- Ensure the waste container is tightly sealed and properly labeled.[3]
- Treatment, storage, transportation, and disposal of the waste must be conducted in strict accordance with all applicable federal, state, and local regulations.[3]
- Be aware that empty containers may retain product residue and should be handled with the same precautions as the product itself.[3]

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Carbomer 934**.

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